

optimizing yield in bis(trichlorosilyl)methane synthesis

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Compound Focus: Bis(trichlorosilyl)methane

CAS No.: 4142-85-2

Cat. No.: S1897103

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Frequently Asked Questions

This section addresses common foundational questions about the compound and yield optimization.

- **What is Bis(trichlorosilyl)methane and what is it used for?** Bis(trichlorosilyl)methane (CAS: 4142-85-2) is a moisture-sensitive, colorless liquid organosilicon compound. It is primarily used as a **precursor in the synthesis of other organosilicon compounds** and finds application in **organic synthesis, surface modification, and as a research chemical** in fields like materials science [1].
- **What is the fundamental difference between theoretical and actual yield?** The **theoretical yield** is the maximum amount of product that can be produced from a given amount of reactants, based on stoichiometric calculations from the chemical equation. The **actual yield** is the amount of product that is actually obtained when the reaction is conducted in a laboratory. The **percent yield** is a measure of the reaction's efficiency, calculated as $(\text{Actual Yield} / \text{Theoretical Yield}) * 100\%$ [2].
- **What are common reasons for a low percent yield?** In practice, obtaining less product than the theoretical maximum is common. This can be due to **incomplete reactions, the occurrence of side reactions, loss of product during transfer or purification steps, or spills and other experimental errors** [2].

Troubleshooting Guide for Yield Optimization

The table below outlines common issues and potential solutions, incorporating general chemical principles and advanced optimization strategies.

Problem	Possible Causes	Suggested Solutions & Optimization Techniques
Low Yield	Impure reactants, incorrect stoichiometry, suboptimal reaction conditions (temperature, time), side reactions.	Ensure reactant purity, verify stoichiometric calculations. Implement systematic optimization of parameters like temperature and reaction time [3].
Moisture Sensitivity	Bis(trichlorosilyl)methane is moisture sensitive . Exposure to air moisture can hydrolyze the compound, degrading it and reducing yield [1].	Conduct synthesis and handling under inert atmosphere (e.g., nitrogen/argon glove box). Use anhydrous solvents and ensure apparatus is perfectly dry.
Inconsistent Results Between Batches	Slight variations in parameters like mixing efficiency, heating rate, or catalyst activity. Difficulty scaling up from small-scale experiments.	Employ high-throughput experimentation platforms (e.g., multi-reactor systems) to test multiple conditions simultaneously and identify robust optimal conditions [3].
Difficulty Optimizing Multiple Parameters	Manually adjusting one variable at a time is inefficient and often fails to find the true optimum due to complex interactions between variables (e.g., temperature vs. pressure vs. catalyst amount).	Apply advanced Bayesian Optimization (BO) methods. These algorithms use statistical models to efficiently find the best combination of parameters with fewer experiments, balancing exploration of new conditions with exploitation of known good ones [3].

Advanced Optimization Methodology

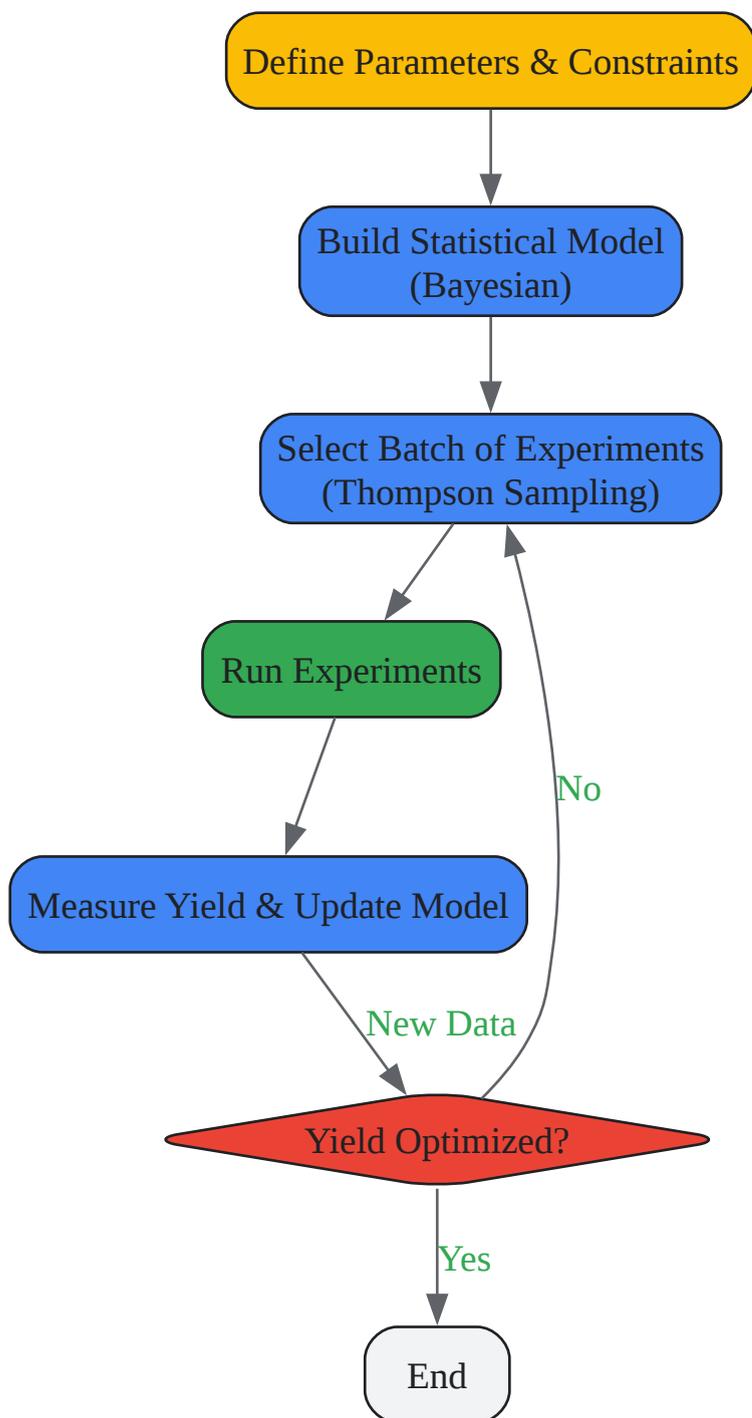
For complex optimization challenges, especially in multi-reactor systems, traditional one-variable-at-a-time approaches are insufficient. **Process-Constrained Batch Bayesian Optimization via Thompson Sampling**

(pc-BO-TS) is a state-of-the-art method [3].

This approach involves:

- **Defining Parameters and Constraints:** Separate variables into **constrained** (e.g., shared pressure in a reactor block, fixed catalyst mass) and **unconstrained** (e.g., temperature, reactant flow rates for individual reactors) [3].
- **Sequential Experimentation:** The algorithm selects a **batch of experiments** to run in parallel, using **Thompson Sampling** to intelligently balance testing new conditions (**exploration**) and refining known high-yield conditions (**exploitation**) [3].
- **Model Updating:** After each batch, results are used to update the statistical model, which then suggests the next best set of experiments to run, rapidly converging on the optimal yield [3].

The workflow for this methodology can be visualized as follows:



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Key Synthesis and Property Data

The table below summarizes the core data for **Bis(trichlorosilyl)methane**, which is essential for planning experiments and calculations [1].

Property	Value
CAS Number	4142-85-2
Molecular Formula	$\text{CH}_2\text{Cl}_6\text{Si}_2$
Appearance	Colorless liquid
Boiling Point	179-180 °C
Density	1.545 g/mL at 25 °C
Sensitivity	Moisture Sensitive
Common Synthesis	Reaction of trichloromethane (CHCl_3) with trichlorosilane (HSiCl_3)

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